

# A Comprehensive Technical Guide to 2-Hydroxy-1-(4-methoxyphenyl)ethanone

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## Compound of Interest

Compound Name:	2-Hydroxy-1-(4-methoxyphenyl)ethanone
Cat. No.:	B147056

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Hydroxy-1-(4-methoxyphenyl)ethanone**, a compound of interest in various scientific fields. This document covers its fundamental properties, synthesis, and potential biological activities, presenting data in a structured and accessible format for research and development professionals.

## Chemical and Physical Properties

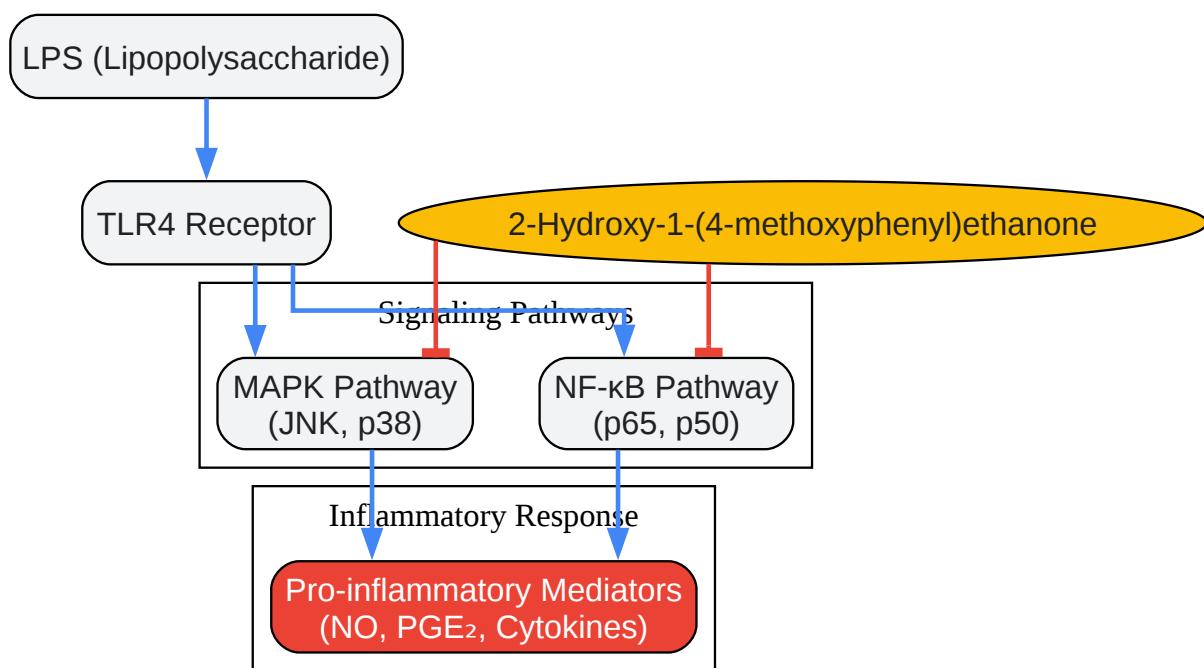
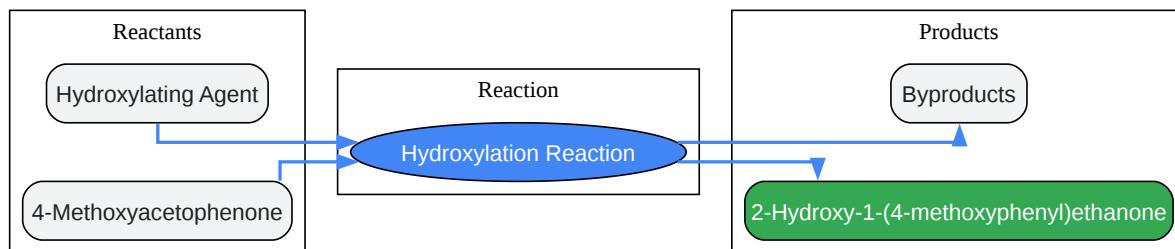
**2-Hydroxy-1-(4-methoxyphenyl)ethanone**, also known as  $\alpha$ -hydroxy-4'-methoxyacetophenone, is an aromatic ketone.<sup>[1]</sup> Its core physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	4136-21-4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	<a href="#">[4]</a>
Molecular Weight	166.17 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to Off-white crystalline solid	<a href="#">[6]</a>
Melting Point	100-103 °C	<a href="#">[3]</a>
Purity	≥ 99% (HPLC)	<a href="#">[6]</a>

## Synthesis Protocols

A common method for the synthesis of related compounds involves the reaction of a substituted acetophenone. For instance, a general synthesis for a similar compound, 2-(2-methoxyphenoxy)-1-(4-methoxyphenyl)ethanone, involves the reaction of 2-bromo-1-(4-methoxyphenyl)ethanone with 2-methoxyphenol.[\[7\]](#) While a specific protocol for **2-Hydroxy-1-(4-methoxyphenyl)ethanone** was not detailed in the provided results, a plausible synthetic route is outlined below.

### General Synthesis Workflow



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## References

- 1. Buy 2-Hydroxy-1-(4-methoxyphenyl)ethanone | 4136-21-4 [smolecule.com]
- 2. 4136-21-4|2-Hydroxy-1-(4-methoxyphenyl)ethanone|BLD Pharm [bldpharm.com]
- 3. echemi.com [echemi.com]
- 4. 2-Hydroxy-1-(4-methoxyphenyl)ethanone | C9H10O3 | CID 77786 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Ethanone, 1-(2-hydroxy-4-methoxyphenyl)- [webbook.nist.gov]
- 6. chemimpex.com [chemimpex.com]
- 7. rsc.org [rsc.org]
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